

Application Note: Quantification of Diglycolate in Biological Matrices using Gas Chromatography-Mass Spectrometry

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Compound of Interest		
Compound Name:	Diglycolate	
Cat. No.:	B8442512	Get Quote

Introduction

Diglycolic acid (DGA) is a dicarboxylic acid that has garnered significant attention in toxicology and clinical chemistry. It is the primary nephrotoxic metabolite of diethylene glycol (DEG), a compound illicitly used as a cheap adulterant in pharmaceuticals and consumer products, leading to mass poisonings.[1][2] The rapid and accurate quantification of **diglycolate** in biological samples such as plasma, serum, and urine is crucial for diagnosing DEG poisoning, understanding its toxicokinetics, and managing patient care. Gas chromatography-mass spectrometry (GC-MS) offers a robust and sensitive platform for this analysis, provided that the non-volatile diglycolic acid is first converted into a volatile derivative.[3][4] This application note provides a detailed protocol for the quantification of **diglycolate** in biological matrices using GC-MS following silylation derivatization.

Principle

The method is based on the extraction of **diglycolate** from a biological matrix, followed by a chemical derivatization step to increase its volatility. The carboxyl groups of diglycolic acid are converted to their trimethylsilyl (TMS) esters using a silylating agent such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) or N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA).[5][6] The resulting volatile derivative is then separated and quantified by GC-MS.

Experimental Protocols



Sample Preparation: Protein Precipitation and Extraction from Plasma/Serum

This protocol is suitable for the extraction of **diglycolate** from plasma or serum samples.

Materials:

- Plasma or serum sample
- Methanol (HPLC grade), chilled at -20°C
- Internal Standard (IS) solution (e.g., a stable isotope-labeled diglycolic acid or a structurally similar dicarboxylic acid)
- Microcentrifuge tubes (1.5 mL)
- Centrifuge capable of >12,000 x g
- Nitrogen evaporator or SpeedVac
- Vortex mixer

Procedure:

- Pipette 100 μL of plasma or serum into a 1.5 mL microcentrifuge tube.
- Add 10 μL of the internal standard solution.
- Add 400 μL of chilled methanol to precipitate proteins.
- Vortex the mixture vigorously for 1 minute.
- Incubate the samples at -20°C for 20 minutes to enhance protein precipitation.
- Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new microcentrifuge tube, avoiding the protein pellet.



• Evaporate the supernatant to complete dryness under a gentle stream of nitrogen or using a SpeedVac. The dried extract is now ready for derivatization.

Derivatization: Silylation

This protocol describes the conversion of the extracted **diglycolate** into its volatile TMS ester.

Materials:

- Dried sample extract from the previous step
- N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane (BSTFA + 1% TMCS)
 or N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA)
- Pyridine (anhydrous, optional as a catalyst)
- Heating block or oven set to 70°C
- · GC vials with inserts

Procedure:

- To the dried sample extract, add 50 μ L of pyridine (if used) followed by 100 μ L of BSTFA + 1% TMCS or MSTFA.
- Tightly cap the vial and vortex for 1 minute to ensure the residue is fully dissolved.
- Heat the mixture at 70°C for 60 minutes in a heating block or oven.
- Allow the vial to cool to room temperature.
- Transfer the derivatized sample to a GC vial with an insert for analysis.

GC-MS Analysis

The following are typical GC-MS parameters for the analysis of silylated **diglycolate**. These may need to be optimized for your specific instrument and column.

Instrumentation:



- Gas chromatograph coupled to a mass spectrometer (e.g., Agilent 7890B GC with 5977A MSD or equivalent).
- GC Column: A polar capillary column is recommended, such as a DB-Wax or equivalent (e.g., 30 m x 0.25 mm ID, 0.25 μm film thickness).[7]

GC Parameters:

- Injector Temperature: 250°C
- Injection Mode: Splitless (or split 10:1, depending on concentration)
- Injection Volume: 1 μL
- Carrier Gas: Helium at a constant flow rate of 1 mL/min
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute
 - Ramp: 10°C/min to 250°C
 - Hold: 5 minutes at 250°C
- Total Run Time: 21 minutes

MS Parameters:

- Ion Source Temperature: 230°C
- Transfer Line Temperature: 250°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Full Scan (e.g., m/z 40-500) for qualitative analysis and method development. For quantitative analysis, Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) should be used for higher sensitivity and selectivity.



 Potential SIM ions for TMS-derivatized **Diglycolate**: (Note: These would need to be determined empirically from the mass spectrum of a derivatized standard).

Data Presentation

The following tables summarize quantitative data for **diglycolate** analysis from various sources.

Table 1: Method Performance Characteristics for

Diglycolate Ouantification

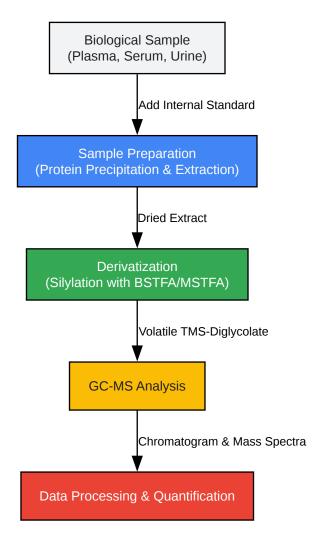
Parameter	Value	Matrix	Reference
Limit of Detection (LOD)	1 μg/mL	Whole Blood, Urine, Vitreous Humor, CSF	[3]
5 μg/g	Liver, Kidney	[3]	
Limit of Quantification (LOQ)	2 μg/mL	Plasma, Serum, Urine	
Linearity Range	2 - 20 μg/mL	Plasma, Serum, Urine	-
Recovery	99.0% - 102.9%	Urine (for Thiodiglycolic acid)	[1]
Precision (RSD)	0.81% - 2.38%	Urine (for Thiodiglycolic acid)	[1]

Table 2: Reported Concentrations of Diglycolic Acid in Human Samples from DEG Poisoning Cases



Matrix	Concentration Range	Median Concentration	Reference
Whole Blood	2 - 108 μg/mL	N/A	[3]
Serum	22.6 - 75.2 μg/mL	40.7 μg/mL	[4]
Urine	14 - 118.4 μg/mL	28.7 μg/mL	[4]
Cerebrospinal Fluid (CSF)	< LOQ - 7.47 μg/mL	2.03 μg/mL	[4]

Visualizations Diagrams



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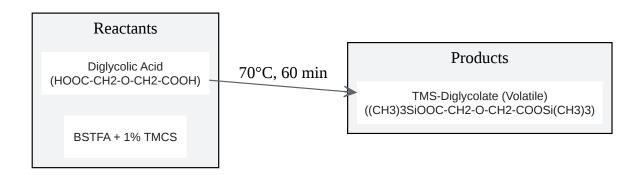


Caption: Experimental workflow for diglycolate quantification.



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Caption: Metabolic pathway of Diethylene Glycol to Diglycolic Acid.



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Caption: Silylation reaction of Diglycolic Acid.

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